

An In-depth Technical Guide to the Thermochemical Properties of 4-Oxohexanoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Oxohexanoic acid

Cat. No.: B072597

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known thermochemical and physicochemical properties of **4-Oxohexanoic acid**. Due to the limited availability of experimental thermochemical data for this specific compound in publicly accessible literature, this guide also furnishes detailed, generalized experimental protocols for its synthesis and analysis. These methodologies are based on established procedures for similar gamma-keto acids and are intended to provide a foundational framework for researchers.

Physicochemical and Thermochemical Data

The quantitative data available for **4-Oxohexanoic acid** are summarized in the table below. It is important to note that crucial thermochemical properties such as the standard enthalpy of formation, Gibbs free energy of formation, and specific heat capacity have not been experimentally determined and reported in the literature. For accurate values, computational modeling or experimental determination via calorimetry would be necessary.

Property	Value	Source
Molecular Formula	C ₆ H ₁₀ O ₃	--INVALID-LINK--
Molecular Weight	130.14 g/mol	--INVALID-LINK--
CAS Number	1117-74-4	--INVALID-LINK--
Melting Point	36-37 °C	--INVALID-LINK--
Boiling Point	255 °C at 760 mmHg	--INVALID-LINK--
Density (Predicted)	1.090±0.06 g/cm ³	--INVALID-LINK--
pKa (Predicted)	4.77±0.17	--INVALID-LINK--
Flash Point	122.3 °C	--INVALID-LINK--
Vapor Pressure	0.00517 mmHg at 25°C	--INVALID-LINK--
Standard Enthalpy of Formation (ΔHf°)	Data not available	-
Standard Gibbs Free Energy of Formation (ΔGf°)	Data not available	-
Standard Molar Entropy (S°)	Data not available	-
Heat Capacity (Cp)	Data not available	-

Experimental Protocols

Synthesis of 4-Oxohexanoic Acid via Acetoacetic Ester Synthesis

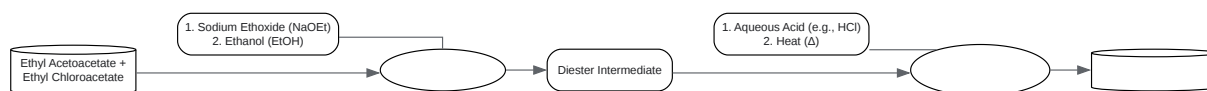
A plausible and common method for the synthesis of γ-keto acids is the acetoacetic ester synthesis.^{[1][2]} The following is a generalized protocol adapted for the synthesis of **4-oxohexanoic acid**.

Reaction Scheme:

- Alkylation of Ethyl Acetoacetate: Ethyl acetoacetate is deprotonated with a suitable base, such as sodium ethoxide, to form a resonance-stabilized enolate. This enolate is then

alkylated with ethyl chloroacetate.

- Hydrolysis and Decarboxylation: The resulting diester is subsequently hydrolyzed under acidic conditions, and the intermediate β -keto acid readily undergoes decarboxylation upon heating to yield **4-oxohexanoic acid**.



[Click to download full resolution via product page](#)

Synthesis of 4-Oxohexanoic Acid.

Materials:

- Ethyl acetoacetate
- Ethyl chloroacetate
- Sodium ethoxide
- Absolute ethanol
- Hydrochloric acid (concentrated)
- Sodium chloride
- Anhydrous magnesium sulfate
- Diethyl ether
- Standard laboratory glassware for reflux, extraction, and distillation.

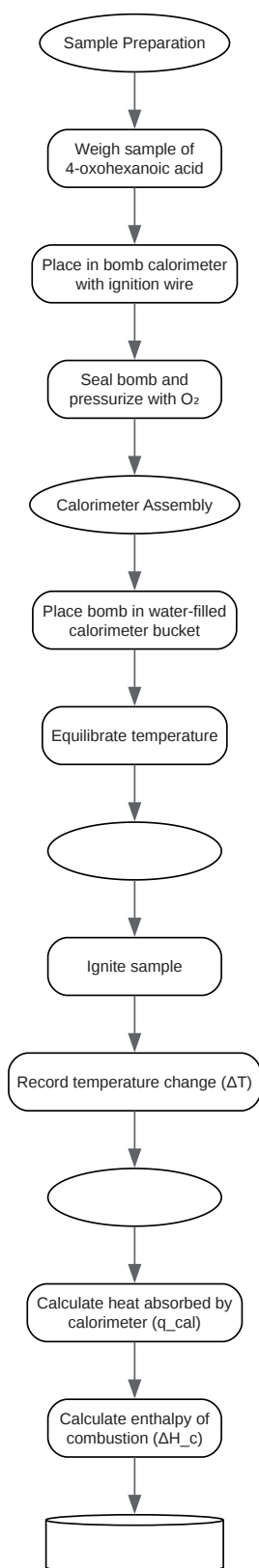
Procedure:

- Alkylation:

- In a round-bottom flask equipped with a reflux condenser and a dropping funnel, dissolve sodium ethoxide in absolute ethanol under an inert atmosphere.
- Add ethyl acetoacetate dropwise to the cooled solution with stirring.
- After the addition is complete, add ethyl chloroacetate dropwise and then heat the mixture to reflux for several hours until the reaction is complete (monitored by TLC).
- Work-up and Isolation of Intermediate:
 - Cool the reaction mixture and filter to remove any precipitated salts.
 - Remove the ethanol under reduced pressure.
 - Dissolve the residue in diethyl ether and wash with brine.
 - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate to obtain the crude diester intermediate.
- Hydrolysis and Decarboxylation:
 - Add a solution of concentrated hydrochloric acid to the crude diester.
 - Heat the mixture to reflux for several hours.
 - Monitor the reaction for the evolution of CO₂.
 - Once the reaction is complete, cool the mixture and extract with a suitable organic solvent (e.g., diethyl ether).
 - Wash the combined organic extracts with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure.
- Purification:
 - The crude **4-oxohexanoic acid** can be purified by vacuum distillation or recrystallization.

Determination of Enthalpy of Combustion via Bomb Calorimetry

The standard enthalpy of combustion can be experimentally determined using a bomb calorimeter.^[3] This value can then be used to calculate the standard enthalpy of formation.



[Click to download full resolution via product page](#)

Bomb Calorimetry Workflow.

Materials:

- **4-Oxohexanoic acid** sample
- Benzoic acid (for calibration)
- Oxygen cylinder
- Bomb calorimeter apparatus
- High-precision thermometer or temperature probe
- Ignition wire

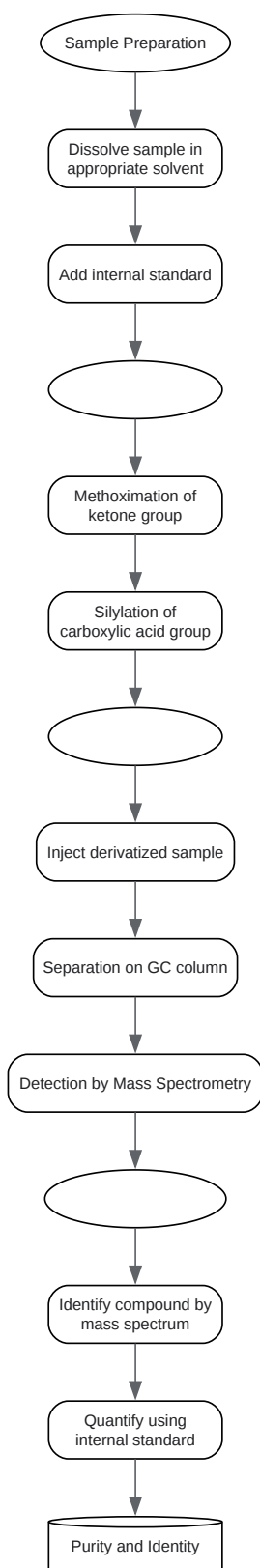
Procedure:

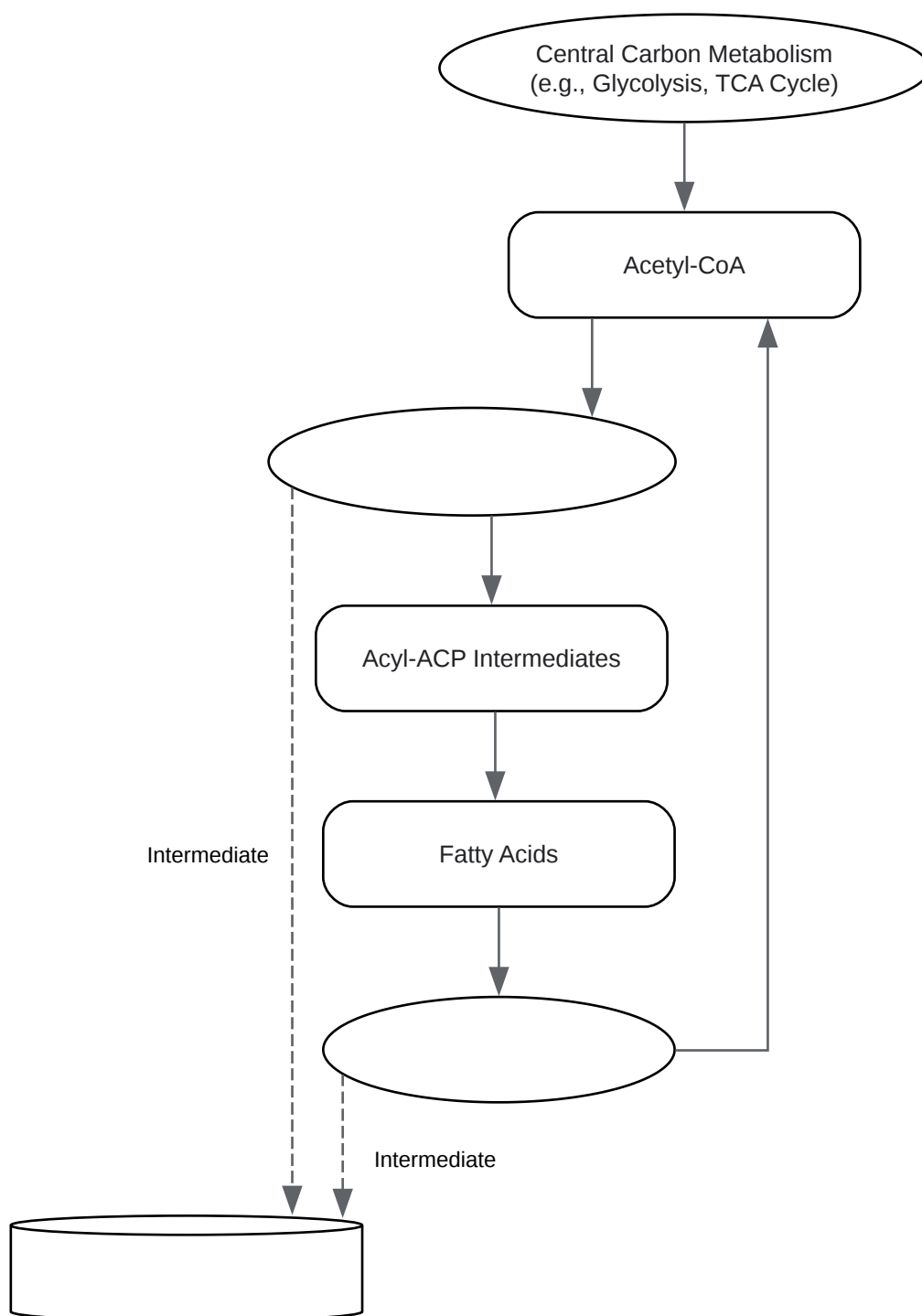
- Calibration:
 - Calibrate the calorimeter by combusting a known mass of benzoic acid, which has a known heat of combustion.
 - Measure the temperature rise and calculate the heat capacity of the calorimeter.
- Sample Preparation:
 - Accurately weigh a sample of **4-oxohexanoic acid**.
 - Place the sample in the combustion capsule within the bomb.
 - Attach a fuse wire to the electrodes, ensuring it is in contact with the sample.
- Assembly and Combustion:
 - Add a small amount of water to the bomb to saturate the atmosphere.
 - Seal the bomb and pressurize it with oxygen to approximately 30 atm.
 - Place the bomb in the calorimeter bucket containing a known mass of water.

- Allow the system to reach thermal equilibrium and record the initial temperature.
- Ignite the sample and record the temperature at regular intervals until a maximum temperature is reached and the system begins to cool.
- Data Analysis:
 - Plot temperature versus time to determine the corrected temperature change.
 - Calculate the heat released by the combustion of the sample, accounting for the heat capacity of the calorimeter.
 - Calculate the enthalpy of combustion per mole of **4-oxohexanoic acid**.

Purity and Identity Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

Due to the low volatility of carboxylic acids, a derivatization step is necessary before GC-MS analysis.^{[4][5]} A two-step methoximation and silylation procedure is commonly employed for keto acids.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Acetoacetic ester synthesis - Wikipedia [en.wikipedia.org]
- 2. Acetoacetic Ester Synthesis - Chemistry Steps [chemistrysteps.com]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Thermochemical Properties of 4-Oxohexanoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072597#thermochemical-properties-of-4-oxohexanoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com